

Introduction: The Imperative for DIOP Surveillance in Food Safety

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Compound of Interest

Compound Name: Diisooctyl phthalate

CAS No.: 27554-26-3

Cat. No.: B166056

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Phthalates are a class of chemical compounds widely used as plasticizers to enhance the flexibility, durability, and transparency of polymers, particularly polyvinyl chloride (PVC).[1][2] **Diisooctyl phthalate** (DIOP) is one such phthalate that has been utilized in a variety of consumer products, including food contact materials (FCMs) like packaging films, gaskets, and tubing.[3][4] However, phthalates are not chemically bound to the polymer matrix and can migrate from the FCM into the food product, especially when in contact with fatty foods or under conditions of heat.[1][2][5]

This migration is a significant public health concern. Several phthalates, including DIOP, are classified as endocrine-disrupting chemicals (EDCs), which can interfere with the body's hormonal systems.[2][5] Studies have linked exposure to certain phthalates with adverse effects on reproductive health and development.[6][7] Consequently, regulatory bodies worldwide have established stringent controls on the use of phthalates in FCMs to minimize dietary exposure and protect consumers.[1][2]

This application note provides a comprehensive guide for researchers and analytical scientists on the detection and quantification of DIOP in food contact materials. It details validated protocols for sample preparation and instrumental analysis, explains the causality behind

experimental choices, and addresses the critical need for quality control to ensure data integrity and regulatory compliance.

The Global Regulatory Landscape for Phthalates in FCMs

Navigating the regulatory requirements for FCMs is a critical prerequisite for any analytical testing. The two primary regulatory frameworks are from the European Union and the United States.

- **European Union (EU):** The primary legislation governing plastic FCMs is Regulation (EU) No 10/2011.^{[1][6]} This regulation, frequently amended, maintains a "Union List" of authorized substances and sets Specific Migration Limits (SMLs) for individual substances or groups of substances.^{[8][9][10]} The SML dictates the maximum permitted amount of a substance that can migrate from the material into food. While DIOP is not explicitly listed with a unique SML in recent amendments, it often falls under group restrictions for phthalates or may be present as an impurity.^[11] The overarching principle is that materials must not transfer their constituents to food in quantities that could endanger human health.^[12]
- **United States (US):** The Food and Drug Administration (FDA) regulates FCMs as "indirect food additives."^[13] A substance that may migrate from packaging into food must be authorized by the FDA before it can be marketed.^{[13][14]} The FDA has been petitioned to prohibit the use of several phthalates, including DIOP, as food contact substances.^{[4][11]} DIOP has a prior-sanctioned use for plasticizers migrating from packaging into foods with a high water content.^{[4][11]} In May 2022, the FDA issued a final rule revoking authorizations for 23 different phthalates for food contact use, though DIOP's prior-sanctioned status for specific uses was reaffirmed in 2023.^{[1][3][4]}

Table 1: Selected Regulatory Limits for Phthalates in Plastic FCMs (EU Example)

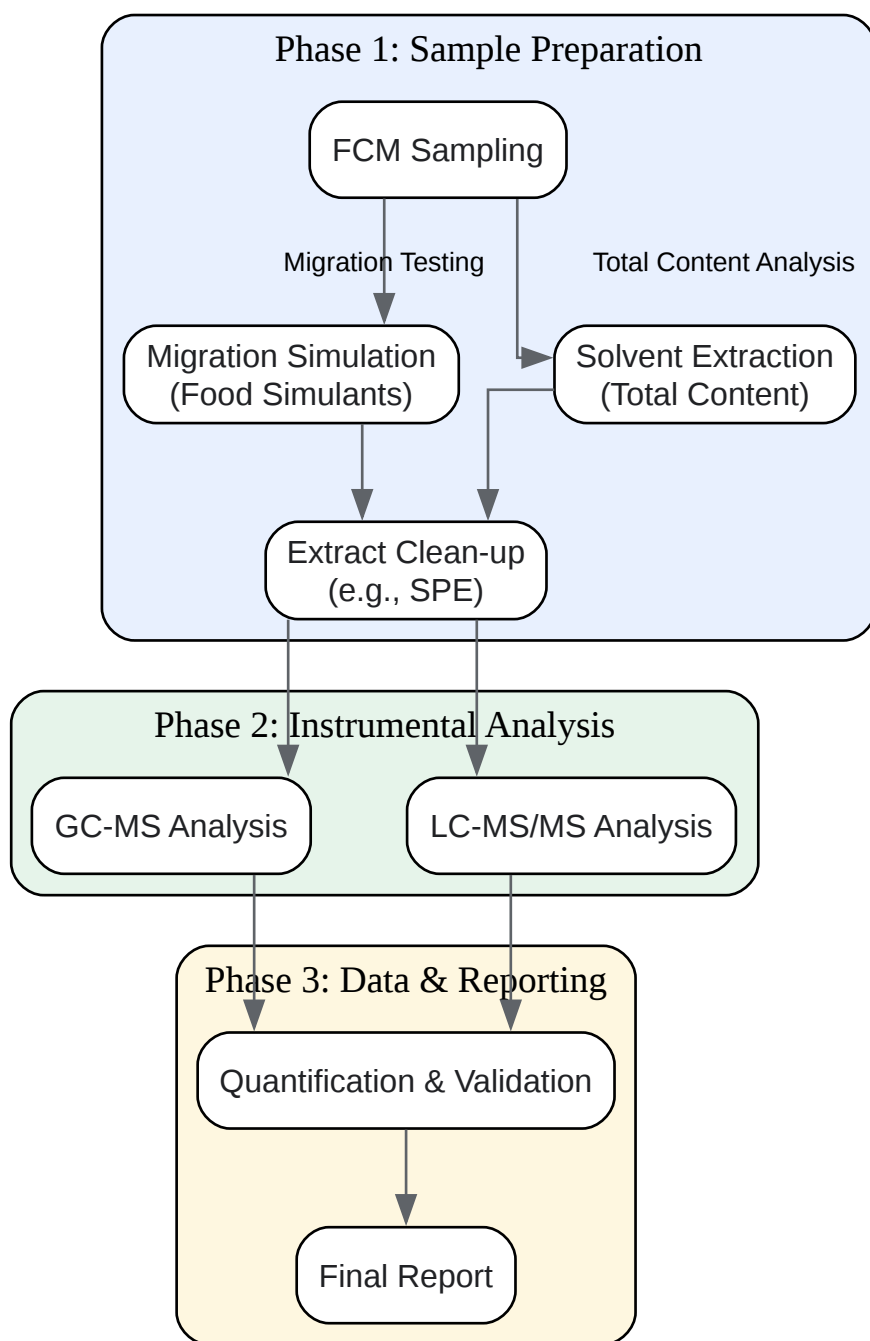
Phthalate	Abbreviation	Specific Migration Limit (SML) in mg/kg of food	Notes
Di(2-ethylhexyl) phthalate	DEHP	0.6	SML lowered in a recent amendment. [1] [8]
Dibutyl phthalate	DBP	0.12	SML lowered in a recent amendment. [1] [8]
Butyl benzyl phthalate	BBP	6	SML lowered in a recent amendment. [8]
Sum of Diisononyl phthalate (DINP) and Diisodecyl phthalate (DIDP)	DINP & DIDP	1.8	Group restriction. [8]

| Sum of DBP, DIBP, BBP, and DEHP | - | 0.6 (expressed as DEHP equivalents) | Group restriction (No. 36) added in a recent amendment.[\[7\]](#)[\[10\]](#) |

Note: This table provides examples and reflects recent amendments. Analysts must always consult the latest consolidated version of Regulation (EU) No 10/2011 for current SMLs and restrictions.

Analytical Workflow: A Strategy for Accurate DIOP Detection

A robust and reliable analytical workflow is essential for the accurate determination of DIOP. The process can be logically divided into three key stages: Sample Preparation, Instrumental Analysis, and Data Interpretation & Quality Control. Each stage presents unique challenges, primarily the ubiquitous nature of phthalates, which necessitates stringent measures to prevent sample contamination.[\[15\]](#)[\[16\]](#)



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Caption: High-level overview of the analytical workflow for DIOP detection.

PART 1: Sample Preparation and Migration Testing

This initial phase is the most critical for ensuring the accuracy of results. The primary goal is to quantitatively transfer DIOP from the food contact material into a clean matrix suitable for

instrumental analysis, either by simulating its migration into food or by total solvent extraction.

Causality Behind Experimental Choices: The choice between migration testing and total solvent extraction depends on the analytical objective.

- Migration testing is performed for regulatory compliance to determine if the amount of DIOP leaching into food under specific conditions exceeds the SML.[\[2\]](#)
- Total solvent extraction is used for quality control or material characterization to determine the total concentration of DIOP within the polymer.

A significant challenge in phthalate analysis is background contamination from laboratory equipment and solvents.[\[15\]](#) Therefore, all glassware must be meticulously cleaned, and the use of plastic labware should be strictly avoided.[\[16\]](#) Procedural blanks must be run with every batch of samples to monitor for and subtract any background contamination.[\[15\]](#)

Protocol 1: DIOP Migration Simulation from Plastic FCMs

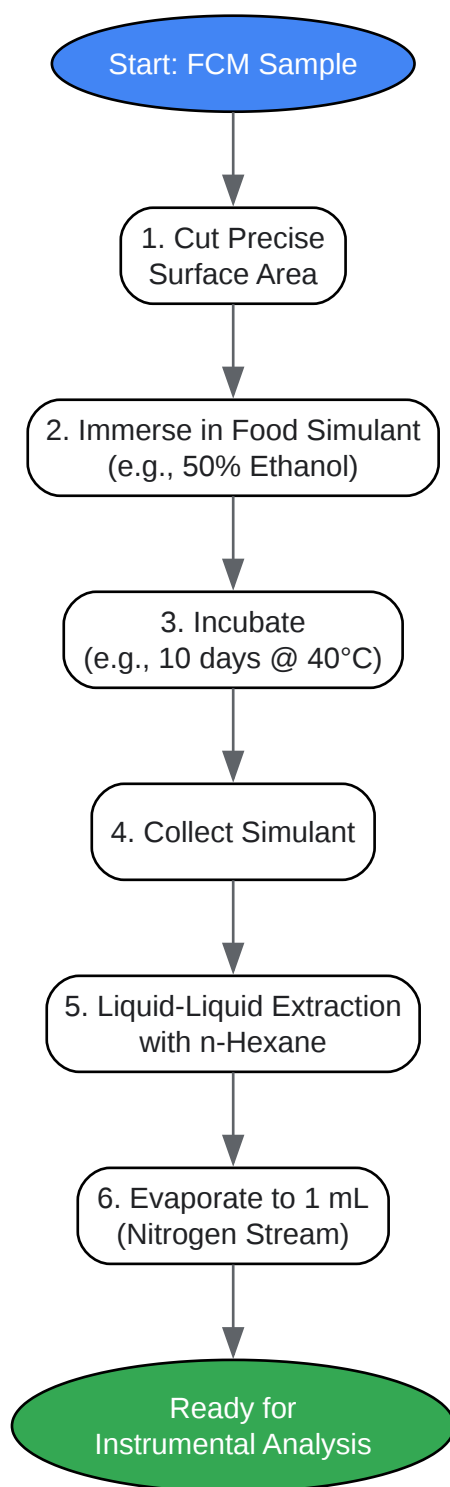
This protocol simulates the leaching of DIOP from a plastic sample into a food simulant, as prescribed by regulations like (EU) No 10/2011.

Materials:

- DIOP-free cutting tools (e.g., stainless steel scissors).
- Glass migration cells or glass containers with glass/PTFE-lined lids.
- Forced-air oven or incubator.
- Food Simulants (as per regulation, e.g., 10% ethanol for aqueous foods, 50% ethanol for fatty foods, or olive oil).
- High-purity extraction solvents (e.g., n-hexane, acetonitrile).
- Solid Phase Extraction (SPE) cartridges (e.g., C18), if required for cleanup.

Procedure:

- **Sample Preparation:** Cut a precise surface area of the FCM sample (e.g., 1 dm²). Handle the sample only with clean metal forceps.
- **Migration Setup:** Place the sample in a glass migration cell or container. Add a known volume of the pre-heated food simulant, ensuring the entire sample surface is in contact. The standard ratio is 1 dm² of sample per 100 mL of simulant.
- **Incubation:** Seal the container and place it in an oven at the conditions specified by the regulation (e.g., 10 days at 40°C for general long-term storage, or 2 hours at 70°C for hot-fill applications).
- **Extract Collection:** After incubation, cool the container to room temperature. Carefully remove the simulant, which now contains the migrated DIOP.
- **Liquid-Liquid Extraction (for aqueous simulants):**
 - Transfer the simulant to a glass separatory funnel.
 - Add an appropriate volume of n-hexane (e.g., 30 mL).
 - Shake vigorously for 2 minutes, periodically venting the funnel.
 - Allow the layers to separate and collect the organic (n-hexane) layer.
 - Repeat the extraction twice more, combining the organic layers.
- **Concentration:** Evaporate the combined hexane extract to a final volume of 1 mL under a gentle stream of nitrogen.
- **Cleanup (if necessary):** If the extract is complex (e.g., from olive oil simulant), an SPE cleanup step may be required to remove interfering compounds.
- **Final Sample:** The resulting 1 mL extract is now ready for GC-MS or LC-MS/MS analysis.



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Caption: Step-by-step workflow for migration testing of FCMs.

PART 2: Instrumental Analysis Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) is the most established and widely used technique for phthalate analysis due to its excellent separation efficiency for semi-volatile compounds and extensive spectral libraries for identification.^{[17][18]} Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) serves as a powerful alternative, offering high sensitivity and specificity, particularly for complex matrices where derivatization is not desired.^{[2][19]}

Protocol 2: Quantification of DIOP by GC-MS

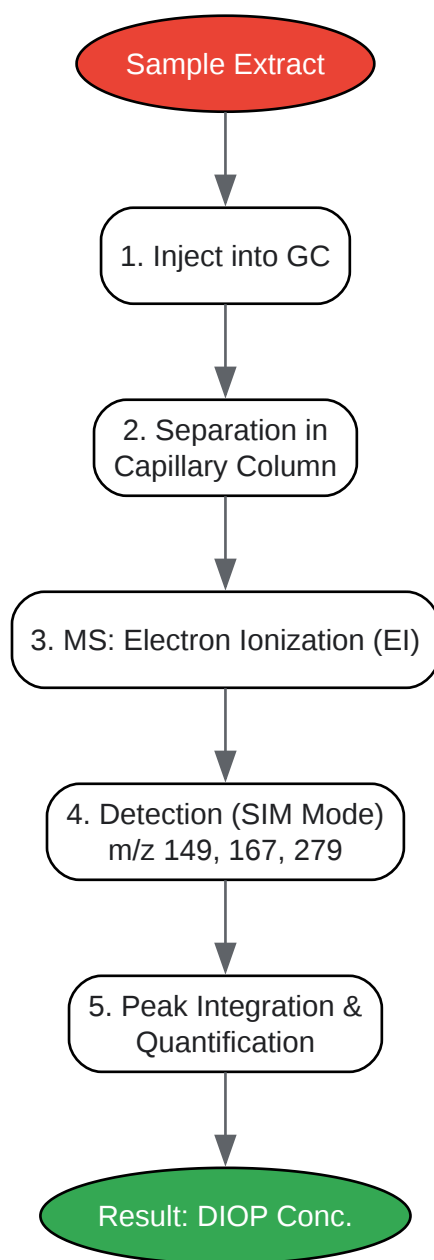
Principle: The sample extract is injected into the GC, where DIOP is separated from other components in a heated column. The separated compounds then enter the mass spectrometer, which bombards them with electrons (Electron Ionization - EI), causing them to fragment in a reproducible pattern. The mass spectrometer then separates these fragments based on their mass-to-charge ratio (m/z). For DIOP, the presence of a characteristic fragment ion at m/z 149 is a strong indicator, and other specific ions are used for confirmation and quantification.

Instrumentation and Parameters:

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness (e.g., HP-5ms, DB-5ms, or equivalent 5% phenyl-methylpolysiloxane).
- Injector: Splitless mode, 280°C.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Program: Initial 80°C hold for 1 min, ramp at 10°C/min to 300°C, hold for 10 min.
- MS Transfer Line: 290°C.
- Ion Source: 230°C, Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Quantifier Ion for DIOP: m/z 149 (the tropylium ion, characteristic of many phthalates).
 - Qualifier Ions for DIOP: m/z 167, 279.

Procedure:

- Calibration: Prepare a series of calibration standards of DIOP in n-hexane (e.g., 0.1, 0.5, 1.0, 5.0, 10.0 µg/mL).
- Sequence Setup: Create a sequence including solvent blanks, calibration standards, QC samples (blanks and spikes), and the prepared sample extracts.
- Injection: Inject 1 µL of each sample/standard into the GC-MS.
- Data Analysis:
 - Integrate the peak area for the quantifier ion (m/z 149) at the retention time of DIOP.
 - Confirm identity by verifying the presence of qualifier ions at the correct retention time and their abundance ratio relative to the quantifier ion.
 - Generate a calibration curve by plotting peak area against concentration.
 - Calculate the concentration of DIOP in the sample extracts using the regression equation from the calibration curve.



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Caption: The analytical workflow for DIOP determination using GC-MS.

Data Quality, Validation, and Troubleshooting

Ensuring the trustworthiness of analytical results is paramount. This is achieved through rigorous quality control and method validation.

Self-Validating Systems: Quality Control

- **Method Blank:** An aliquot of the extraction solvent/simulant processed exactly like a sample. This is crucial for assessing background contamination.[\[15\]](#)
- **Spiked Sample (Matrix Spike):** A sample fortified with a known amount of DIOP before extraction. This is used to calculate the method's accuracy (percent recovery) and assess matrix effects.[\[20\]](#) Good recoveries are typically in the range of 80-110%.[\[15\]](#)[\[20\]](#)
- **Calibration Verification:** A mid-range calibration standard is run periodically during the analytical sequence to check for instrument drift.

Table 2: Typical Method Validation Parameters for Phthalate Analysis

Parameter	Typical Value	Description
Linearity (R^2)	> 0.995	The correlation coefficient of the calibration curve, indicating how well it fits the data points.
Limit of Detection (LOD)	0.01 - 0.1 µg/L	The lowest concentration of analyte that can be reliably distinguished from the blank. [5]
Limit of Quantification (LOQ)	0.05 - 0.3 µg/L	The lowest concentration of analyte that can be quantitatively determined with acceptable precision and accuracy. [5]
Accuracy (Recovery)	80 - 110%	The percentage of a known amount of spiked analyte recovered from the sample matrix. [15] [20]

| Precision (%RSD) | < 15% | The relative standard deviation of replicate measurements, indicating the method's repeatability.[\[20\]](#) |

Table 3: Troubleshooting Common Issues in DIOP Analysis

Problem	Potential Cause(s)	Recommended Solution(s)
High DIOP levels in method blanks	Contamination from plastic labware, solvents, septa, or ambient air.	Use exclusively glassware; pre-rinse all glassware with high-purity solvent. Run solvent blanks to check purity. Use phthalate-free septa.
Low or erratic recovery	Inefficient extraction; Matrix effects (ion suppression in MS); Analyte degradation.	Optimize extraction solvent and technique. Use an internal standard. Dilute the sample extract to reduce matrix effects. Check sample stability.
Poor peak shape (GC-MS)	Active sites in the injector liner or column; Column contamination; Incorrect oven temperature program.	Use a new, deactivated injector liner. Trim the first few cm of the column. Optimize the temperature ramp rate.

| Inconsistent Qualifier Ion Ratios | Co-eluting interference at the same retention time. | Improve chromatographic separation by modifying the oven program. Use a more selective analytical technique like LC-MS/MS with MRM. |

Conclusion

The detection of **Diisooctyl Phthalate** (DIOP) in food contact materials is a critical task for ensuring food safety and meeting global regulatory standards. Success hinges on a meticulous analytical approach that begins with contamination-aware sample preparation and migration simulation. The use of robust, high-sensitivity instrumental techniques such as GC-MS and LC-MS/MS provides the necessary tools for accurate quantification. However, the validity of the final data is entirely dependent on a framework of continuous quality control, including the analysis of blanks and spiked samples, and a thorough understanding of method performance characteristics. By adhering to the principles and protocols outlined in this guide, analytical

laboratories can provide reliable data to protect consumers and support the development of safer food packaging materials.

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